

# An In-depth Technical Guide to 4-Nitrobenzophenone: Chemical Properties and Structure

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## Compound of Interest

Compound Name: **4-Nitrobenzophenone**

Cat. No.: **B109985**

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## Introduction

**4-Nitrobenzophenone** is an organic compound featuring a benzophenone core substituted with a nitro group at the para position of one of the phenyl rings.<sup>[1]</sup> This compound is a yellow crystalline solid.<sup>[1]</sup> It is of significant interest in various fields of chemistry and drug development due to its versatile reactivity and photochemical properties. This guide provides a comprehensive overview of its chemical properties, structure, synthesis, and applications.

## Chemical Structure and Identifiers

The structure of **4-Nitrobenzophenone** consists of a central carbonyl group bonded to two phenyl rings, one of which is substituted with a nitro group in the para position.

Caption: Chemical structure of **4-Nitrobenzophenone**.

## Quantitative Data: Identifiers

Identifier	Value
IUPAC Name	(4-nitrophenyl)(phenyl)methanone[2]
CAS Number	1144-74-7[1][2][3][4][5][6][7]
Molecular Formula	C <sub>13</sub> H <sub>9</sub> NO <sub>3</sub> [1][2][3][6][7][8]
Molecular Weight	227.22 g/mol [2][3][5]
SMILES	C1=CC=C(C=C1)C(=O)C2=CC=C(C=C2)N(=O)=O[1]
InChI	InChI=1S/C13H9NO3/c15-13(10-4-2-1-3-5-10)11-6-8-12(9-7-11)14(16)17/h1-9H[1][3][5][7][9]
InChIKey	ZYMCBJWUWHVRX-UHFFFAOYSA-N[1][2][5][7][9]
EC Number	214-542-2[5]
Beilstein/REAXYS	1912753[5]

## Physicochemical Properties

**4-Nitrobenzophenone** is a yellow to light brown crystalline powder.[3][4] It is moderately soluble in organic solvents like ethanol and acetone and has low solubility in water.[1]

### Quantitative Data: Physicochemical Properties

Property	Value
Appearance	Yellow to light brown crystalline powder[3][4]
Melting Point	136-138 °C[3][4][5][8][10]
Boiling Point	~368.92 °C (estimate)[3]
Density	~1.406 g/cm <sup>3</sup> [3]
Flash Point	Not applicable[5]
Storage Temperature	Below +30°C[3][4]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-Nitrobenzophenone**.

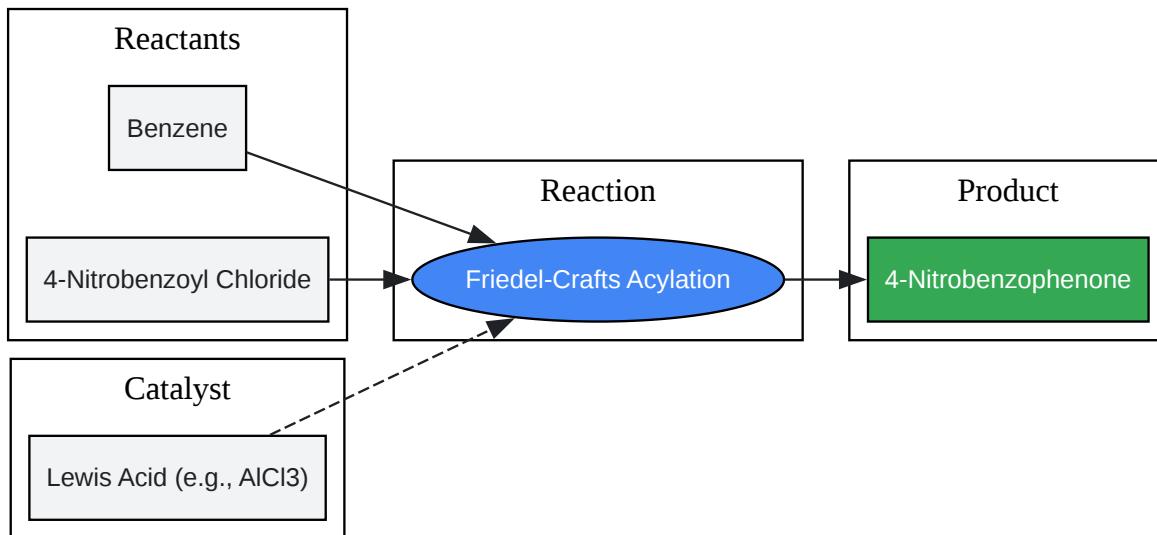
Spectroscopic Technique	Key Features
<sup>1</sup> H NMR	Spectra available for this compound.[9]
<sup>13</sup> C NMR	Spectra available for this compound.[9]
IR	Spectra available for this compound.[7][9][11]
Mass Spectrometry	Spectra available for this compound.[7][9]
UV-Vis	Spectra available for this compound.[12]

## Synthesis and Reactivity

The presence of the nitro group influences the reactivity of **4-Nitrobenzophenone**, enabling various chemical modifications.[1]

## Synthesis

A common method for synthesizing benzophenone derivatives is through Friedel-Crafts acylation.[13] For **4-Nitrobenzophenone**, this would typically involve the reaction of a 4-nitrobenzoyl derivative with benzene in the presence of a Lewis acid catalyst. Another patented method involves the reaction of 4-chloronitrobenzene with aryl acetate in an organic solvent with a base.[14][15]



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Caption: Conceptual workflow for the synthesis of **4-Nitrobenzophenone**.

## Reactivity

The nitro group can be reduced to an amine, opening pathways to a variety of amino-functionalized compounds.[13] The benzophenone core is known for its photoreactivity, which can be fine-tuned by substituents like the nitro group for applications as a photoinitiator.[1][13]

## Experimental Protocols

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To determine the carbon-hydrogen framework of the molecule.
- Methodology: A sample is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ).  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are recorded on a spectrometer. Chemical shifts ( $\delta$ ) are reported in parts per million (ppm) relative to an internal standard (e.g., tetramethylsilane).

### Infrared (IR) Spectroscopy

- Objective: To identify the functional groups present in the molecule.

- Methodology: An IR spectrum is obtained using an FTIR spectrometer. The sample can be analyzed as a solid (e.g., using a KBr pellet or ATR). Characteristic absorption bands indicate the presence of specific functional groups, such as the carbonyl (C=O) and nitro (NO<sub>2</sub>) groups.

## Mass Spectrometry (MS)

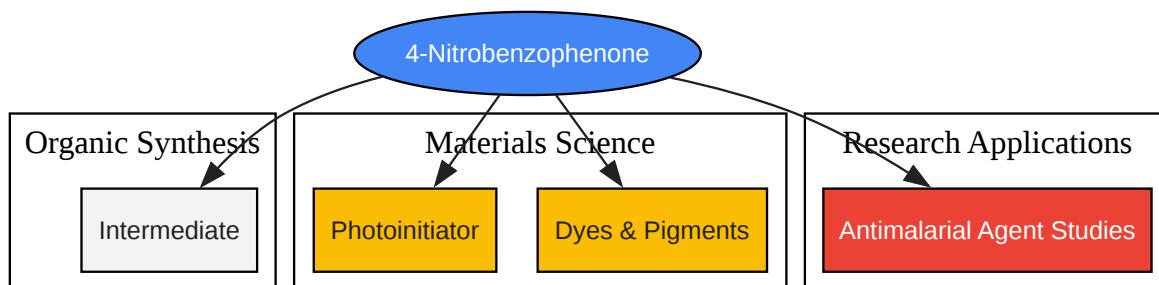
- Objective: To determine the molecular weight and fragmentation pattern of the molecule.
- Methodology: A sample is ionized (e.g., by electron ionization), and the mass-to-charge ratio (m/z) of the resulting ions is measured. The molecular ion peak confirms the molecular weight.

## Ultraviolet-Visible (UV-Vis) Spectroscopy

- Objective: To study the electronic transitions within the molecule.
- Methodology: A solution of the compound in a suitable solvent (e.g., ethanol) is prepared. The absorbance is measured over a range of wavelengths in the UV and visible regions.

## Applications

**4-Nitrobenzophenone** serves as a valuable intermediate in organic synthesis and has several industrial applications.



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Caption: Key applications of **4-Nitrobenzophenone**.

- Organic Synthesis: It is a key intermediate for constructing more complex organic molecules and heterocyclic compounds.[3][4][13]
- Photoinitiator: Due to its ability to absorb ultraviolet light, it is used as a photoinitiator in polymer chemistry.[1][13]
- Dyes and Pigments: It serves as a precursor in the production of dyes and pigments.[1]
- Pharmaceutical Research: **4-Nitrobenzophenone** is used in the quantitative structure-activity relationship analysis of benzophenone derivatives as potential antimalarial agents.[3][4]

## Safety and Handling

As with many nitro compounds, **4-Nitrobenzophenone** should be handled with care due to potential toxicity.[1]

- General Precautions: Avoid contact with skin and eyes.[10] Do not ingest.[10] Use in a well-ventilated area.[16]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and safety goggles.[10][16] In case of dust, a particle filter respirator is recommended.[10]
- Storage: Keep in a dry, cool, and well-ventilated place in a tightly closed container.[10]
- Incompatible Materials: Strong oxidizing agents and strong bases.[10]
- Fire Safety: Use water spray, carbon dioxide, dry chemical, or alcohol-resistant foam to extinguish fires.[10] Thermal decomposition can produce nitrogen oxides, carbon monoxide, and carbon dioxide.[10]

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